

# A Technical Guide to the Solubility of Methacrolein in Water and Organic Solvents

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## Compound of Interest

Compound Name: Methacrolein

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This in-depth technical guide provides a comprehensive overview of the solubility of **methacrolein** in aqueous and organic media. The information is curated to support research, development, and formulation activities where **methacrolein** is a key component. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and a visualization of a key industrial synthesis pathway.

## Quantitative Solubility Data

The solubility of **methacrolein** has been determined in a range of common solvents. The following tables summarize the available quantitative data to facilitate comparison.

### Solubility in Water

Temperature (°C)	Solubility ( g/100 mL)	Reference
20	6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

Note: Some sources report the solubility as 60 g/L, which is equivalent to 6 g/100 mL.

### Solubility in Organic Solvents

Solvent	Qualitative Solubility
Ethanol	Miscible
Ether	Miscible
Benzene	Soluble (Slightly)
Chloroform	Soluble
Methanol	Soluble

## Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **methacrolein** are not readily available in the public domain, a standard and widely accepted method for such a determination is the Shake-Flask Method, as outlined in the OECD Guideline for the Testing of Chemicals, Section 105. Below is a representative protocol adapted for a volatile aldehyde like **methacrolein**, based on this method.

### Representative Experimental Protocol: Shake-Flask Method (Adapted from OECD Guideline 105)

Objective: To determine the water solubility of **methacrolein** at a given temperature.

Principle: A surplus of **methacrolein** is agitated in a sealed vessel with water at a constant temperature until equilibrium is reached. The concentration of **methacrolein** in the aqueous phase is then determined by a suitable analytical method, such as gas chromatography (GC).

Materials and Apparatus:

- **Methacrolein** (of known purity)
- Distilled or deionized water
- Constant temperature water bath or shaker
- Glass flasks with airtight stoppers (e.g., screw caps with PTFE-lined septa)

- Centrifuge (optional, if phase separation is not clear)
- Syringes and filters (if necessary for sampling)
- Gas chromatograph with a suitable detector (e.g., Flame Ionization Detector - FID)
- Volumetric flasks and pipettes for standard preparation

#### Procedure:

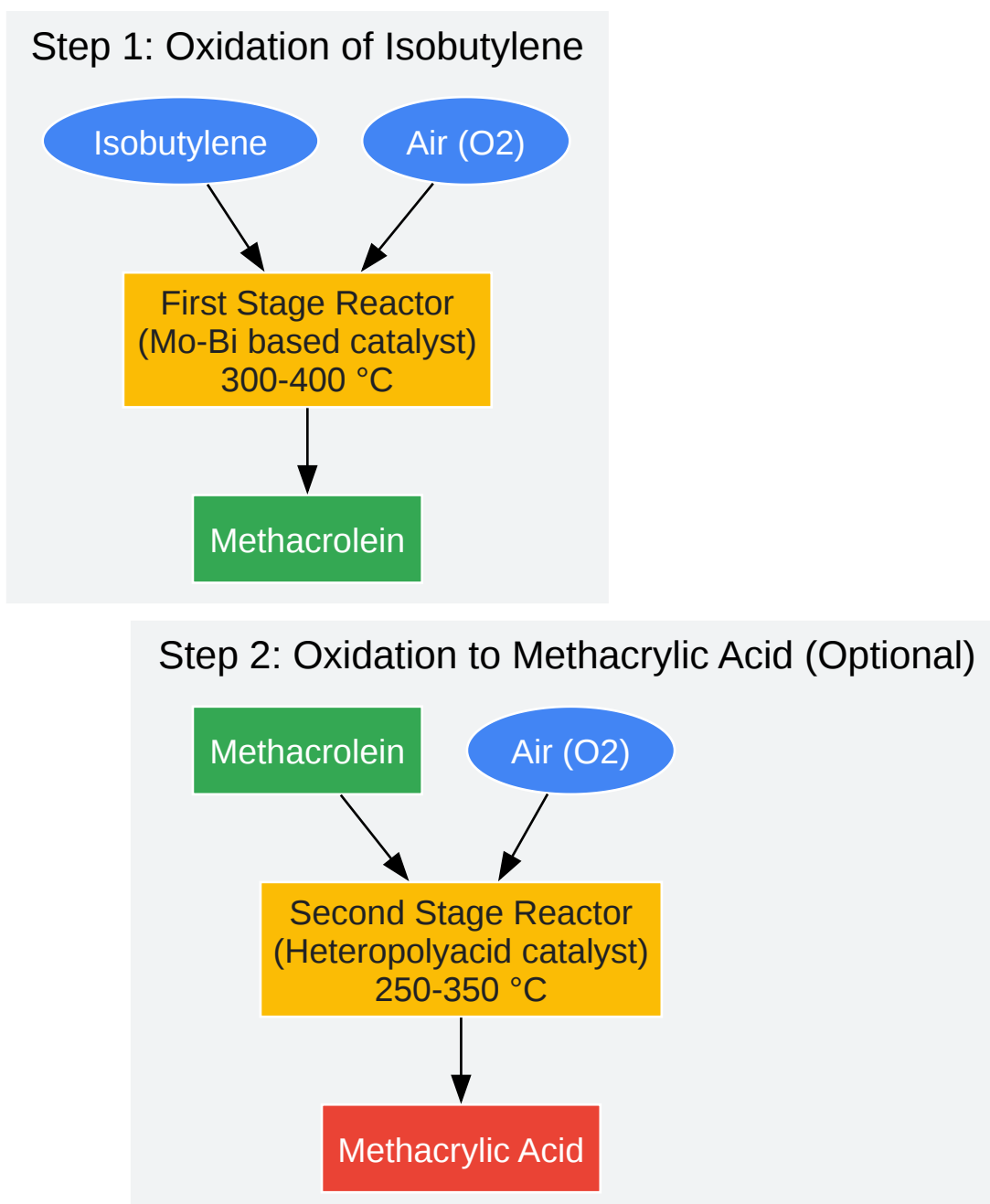
- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility of **methacrolein** and the time required to reach equilibrium. This helps in determining the appropriate amount of substance and water to be used in the final test.
- Preparation of Test Vessels:
  - Add an excess amount of **methacrolein** to several glass flasks. The excess is crucial to ensure that a saturated solution is formed.
  - Add a known volume of water to each flask.
  - Seal the flasks tightly to prevent the loss of the volatile **methacrolein**.
- Equilibration:
  - Place the flasks in a constant temperature shaker bath set to the desired temperature (e.g., 20 °C).
  - Agitate the flasks for a predetermined period (e.g., 24, 48, and 72 hours) to ensure that equilibrium is reached. The time to reach equilibrium should be determined during the preliminary test.
- Phase Separation:
  - After the equilibration period, stop the agitation and allow the flasks to stand in the constant temperature bath for at least 24 hours to allow for the separation of the aqueous and non-aqueous phases.

- If a clear separation is not achieved, the samples can be centrifuged at the test temperature.
- Sampling:
  - Carefully withdraw an aliquot of the aqueous phase using a syringe. Avoid disturbing the undissolved **methacrolein**.
  - If necessary, filter the sample to remove any suspended micro-droplets.
- Analysis:
  - Determine the concentration of **methacrolein** in the aqueous sample using a calibrated gas chromatograph.
  - Prepare a series of standard solutions of **methacrolein** in a suitable solvent (e.g., methanol) and use these to generate a calibration curve.
  - The concentration of **methacrolein** in the test sample is determined by comparing its GC response to the calibration curve.
- Data Interpretation: The average concentration from the samples taken at different equilibration times (once a plateau is reached) is reported as the water solubility of **methacrolein** at the specified temperature.

## Industrial Synthesis of Methacrolein

**Methacrolein** is a significant industrial chemical, primarily produced through the catalytic oxidation of isobutylene. The process typically occurs in two stages. The following diagram illustrates this key manufacturing workflow.

## Industrial Synthesis of Methacrolein



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Caption: Workflow for the two-step oxidation of isobutylene to produce **methacrolein** and subsequently methacrylic acid.

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## References

- 1. Acrolein - Wikipedia [en.wikipedia.org]
- 2. publications.iarc.who.int [publications.iarc.who.int]
- 3. OECD 105 - Phytosafe [phytosafe.com]
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